

Technical Guide: Spectral Characterization of 4-(Chloromethyl)-2H-1-benzopyran-2-one

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Compound of Interest

Compound Name: 4-(Chloromethyl)-2H-1-benzopyran-2-one

Cat. No.: B12120241

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Executive Summary

Compound: **4-(Chloromethyl)-2H-1-benzopyran-2-one** CAS: 17693-19-1 Molecular Formula: C₁₀H₇ClO₂ Molecular Weight: 194.61 g/mol

4-(Chloromethyl)coumarin is a critical electrophilic synthon used in the synthesis of anticoagulant, antimicrobial, and anticancer agents. Its reactivity lies in the allylic/benzylic chloride at the C-4 position, which serves as a pivot point for nucleophilic substitution. Accurate interpretation of its NMR spectrum is essential to distinguish it from unreacted starting materials (phenols/ketoesters) and hydrolyzed byproducts (4-hydroxymethyl derivatives).

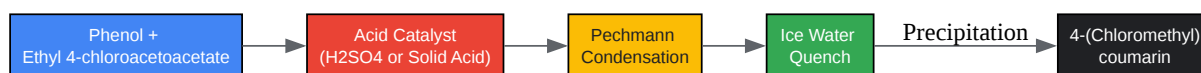
Synthesis & Experimental Protocol

To ensure the spectral data context is clear, the standard synthesis method (Pechmann Condensation) is outlined below. This protocol generates the specific impurity profile relevant to spectral analysis.

Protocol: Acid-Catalyzed Pechmann Condensation[1]

- Reactants: Equimolar mixture of Phenol (94.11 g/mol) and Ethyl 4-chloroacetoacetate (164.6 g/mol).
- Catalyst: Concentrated Sulfuric Acid (H_2SO_4) or solid acid catalysts (e.g., Amberlyst-15, Sulfamic acid).
- Procedure:
 - Cool the phenol/ester mixture to 0–5 °C.
 - Add acid catalyst dropwise to control exotherm.
 - Stir at room temperature for 2–4 hours (or reflux if using solid acids).
 - Pour reaction mixture into crushed ice/water.
 - Filter the resulting precipitate.
- Purification: Recrystallization from Ethanol/Water ($\text{EtOH}:\text{H}_2\text{O}$).
- NMR Sample Prep: Dissolve ~10 mg of dried solid in 0.6 mL DMSO-d_6 (preferred for solubility) or CDCl_3 .

Synthesis Workflow Diagram



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Figure 1: Step-by-step workflow for the Pechmann condensation synthesis of the target compound.

^1H NMR Spectral Analysis

The proton NMR spectrum of 4-(chloromethyl)coumarin is distinct due to the deshielding effect of the chlorine atom on the methyl group and the anisotropic effects of the coumarin ring system.

Solvent: DMSO-d₆ (Recommended due to solubility); values in CDCl₃ are typically 0.1–0.2 ppm lower. Frequency: 400 MHz / 500 MHz

Quantitative Data Table: ¹H NMR

Position	δ (ppm)	Multiplicity	Integral	J (Hz)	Assignment Logic
H-5	7.70 – 7.85	Doublet (d)	1H	$J \approx 8.0$	Deshielded: Peri-proximity to the C-4 substituent (chloromethyl) and carbonyl anisotropy causes this aromatic proton to appear most downfield.
H-7	7.60 – 7.68	Triplet (td)	1H	$J \approx 7.8, 1.5$	Resonance: Para to the ether oxygen; typically overlaps with H-5 or H-8 depending on concentration.
H-8	7.40 – 7.50	Doublet (d)	1H	$J \approx 8.0$	Shielded: Ortho to the ring oxygen (electron-donating), appearing upfield relative to H-5.
H-6	7.30 – 7.40	Triplet (t)	1H	$J \approx 7.5$	Meta: Standard

					aromatic meta-proton chemical shift.
H-3	6.40 – 6.60	Singlet (s)	1H	-	Diagnostic Olefin: The C-3 vinylic proton. It is deshielded compared to 4- methylcouma- rin (~6.2 ppm) due to the inductive effect of the Cl group.
CH ₂ -Cl	4.90 – 5.00	Singlet (s)	2H	-	Diagnostic Aliphatic: Sharp singlet. Significantly downfield from a methyl group (~2.4 ppm) due to the electronegati- ve Chlorine and allylic positioning.

Key Mechanistic Insights

- The "Peri-Effect" (H-5): The proton at position 5 is spatially close to the chloromethyl group at position 4. This steric and electronic interaction (Van der Waals deshielding) consistently pushes H-5 to the highest frequency in the aromatic region.

- H-3 Singlet: This signal is crucial for confirming the cyclization. If the ring has not closed (open coumaric acid derivative), this sharp singlet will be absent or shifted significantly.
- Impurity Flags:
 - Ethyl 4-chloroacetoacetate: Look for a triplet/quartet (ethyl group) at 1.2/4.2 ppm.
 - Ethanol (Recrystallization solvent): Triplet at 1.06 ppm, Quartet at 3.44 ppm (in DMSO).

¹³C NMR Spectral Analysis

The Carbon-13 spectrum provides confirmation of the skeleton, particularly distinguishing the carbonyl and the chloromethyl carbon.

Solvent: DMSO-d₆ Reference: DMSO septet at 39.5 ppm.

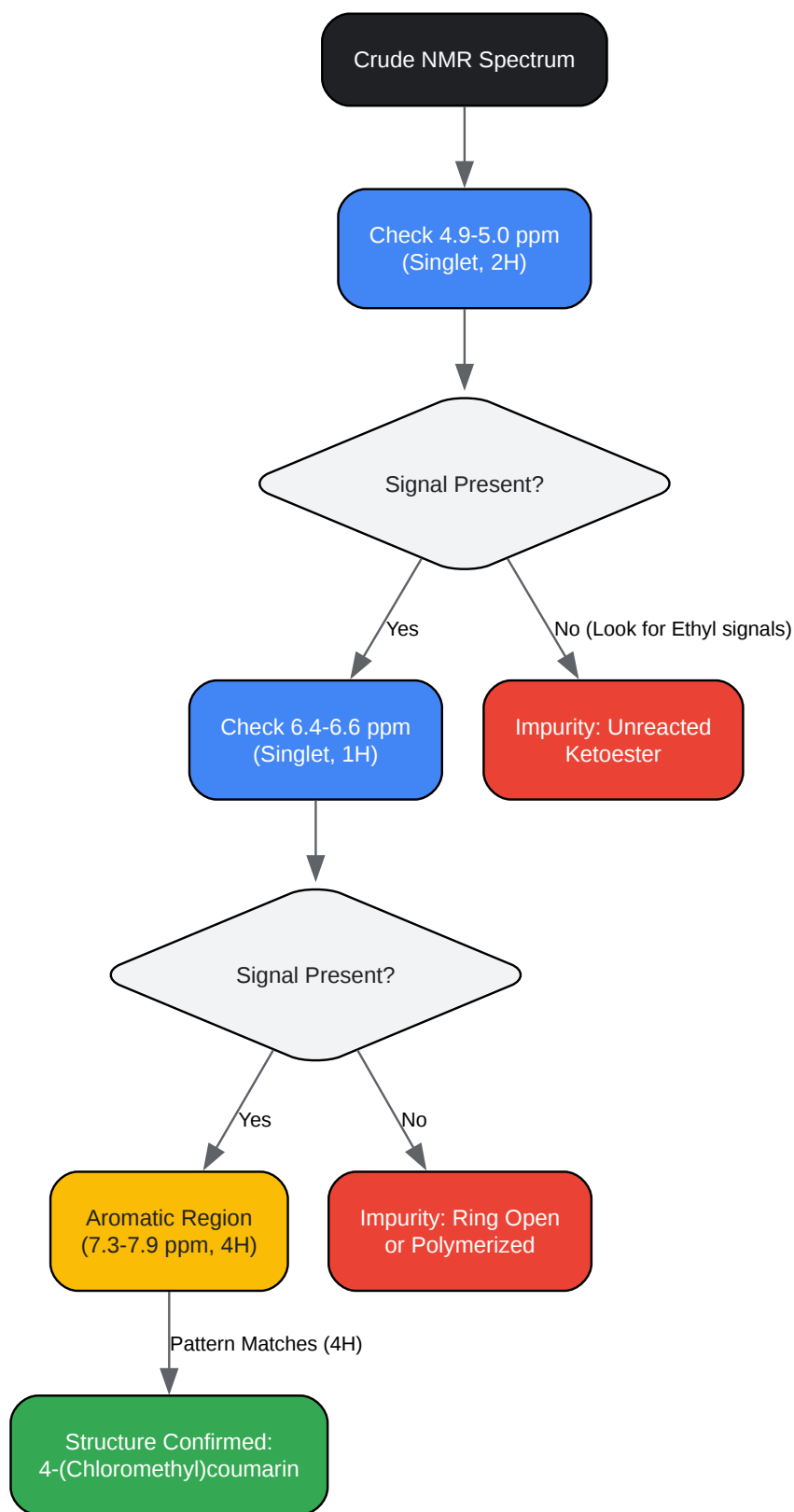
Quantitative Data Table: ¹³C NMR

Position	δ (ppm)	Carbon Type	Assignment Logic
C-2	160.0 – 161.5	C=O (Quaternary)	Lactone carbonyl. Most deshielded signal.
C-8a	153.0 – 154.5	Cq-O (Quaternary)	Aromatic carbon attached to the ring oxygen.
C-4	150.0 – 152.0	Cq (Quaternary)	Beta-carbon of the enone system, substituted with CH ₂ Cl.
C-7	132.0 – 133.0	CH (Aromatic)	Para to the ring oxygen.
C-5	125.0 – 127.0	CH (Aromatic)	Peri-position carbon.
C-6	124.0 – 125.0	CH (Aromatic)	Meta to ring oxygen.
C-4a	116.0 – 118.0	Cq (Quaternary)	Ring junction carbon.
C-8	115.0 – 117.0	CH (Aromatic)	Ortho to ring oxygen (shielded).
C-3	113.0 – 116.0	CH (Olefinic)	Alpha-carbon of the enone. High field for an alkene due to conjugation.
CH ₂ -Cl	41.0 – 43.0	CH ₂ (Aliphatic)	Diagnostic: Distinctive aliphatic signal. Confirms the presence of the chloromethyl group.

Structural Validation Logic

To guarantee scientific integrity in your analysis, follow this logical workflow to confirm the structure and rule out common synthesis failures.

Spectral Logic Flowchart



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Figure 2: Logical decision tree for validating the NMR spectrum of 4-(chloromethyl)coumarin.

References

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